

Unveiling Lymphocyte Proliferation: A Detailed Guide to CFDA-SE Staining

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Compound of Interest

Compound Name: CFDA-SE

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a comprehensive, step-by-step guide for staining lymphocytes with Carboxyfluorescein Diacetate Succinimidyl Ester (**CFDA-SE**). This powerful fluorescent dye is an invaluable tool for tracking cell division, making it a cornerstone of immunological research and drug development for assessing lymphocyte proliferation.

Principle of CFDA-SE Staining

CFDA-SE is a cell-permeable, non-fluorescent precursor. Once inside the cell, intracellular esterases cleave the acetate groups, converting it into the highly fluorescent, amine-reactive molecule, Carboxyfluorescein Succinimidyl Ester (CFSE).[1][2][3][4][5][6] CFSE covalently binds to intracellular proteins.[1][7][8] With each cell division, the CFSE fluorescence is equally distributed between the two daughter cells, leading to a progressive halving of fluorescence intensity.[1][2][3][9] This allows for the visualization and quantification of successive generations of proliferating lymphocytes using flow cytometry.[1][7]

Experimental Protocols

This section outlines the necessary reagents, equipment, and a detailed step-by-step procedure for the successful **CFDA-SE** staining of lymphocytes.

Materials and Reagents

- **CFDA-SE** (5(6)-Carboxyfluorescein diacetate, succinimidyl ester): Store at -20°C, protected from light and moisture.[\[4\]](#)[\[7\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO): High-quality, anhydrous DMSO is crucial for dissolving **CFDA-SE**.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Phosphate-Buffered Saline (PBS): Calcium and magnesium-free.
- Cell Culture Medium: e.g., RPMI-1640 supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics.
- Lymphocytes: Isolated from peripheral blood (PBMCs) or lymphoid tissues.
- Flow Cytometer: Equipped with a 488 nm laser for excitation and appropriate emission filters for fluorescein (FITC channel).[\[1\]](#)[\[7\]](#)

Equipment

- Laminar flow hood
- 37°C incubator with 5% CO₂
- Centrifuge
- Vortex mixer
- Hemocytometer or automated cell counter
- Flow cytometry tubes
- Micropipettes and sterile tips

Preparation of Reagents

CFDA-SE Stock Solution (5 mM):

- Bring the vial of **CFDA-SE** powder to room temperature before opening to avoid condensation.[5]
- Dissolve the contents in anhydrous DMSO to a final concentration of 5 mM. For example, dissolve 1 mg of **CFDA-SE** (MW ~557 g/mol) in 359 μ L of DMSO.[9][10]
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use volumes and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.[7][9] The stock solution is stable for several months when stored correctly.[9]

CFDA-SE Working Solution (0.5 - 10 μ M):

- On the day of the experiment, dilute the 5 mM **CFDA-SE** stock solution to the desired final working concentration in pre-warmed (37°C) serum-free medium or PBS.[4][7] The optimal concentration should be determined empirically for each cell type and experimental condition.[1][11]

Step-by-Step Staining Protocol

- Cell Preparation:
 - Isolate lymphocytes (e.g., PBMCs) using standard methods like Ficoll-Paque density gradient centrifugation.
 - Wash the cells twice with PBS.
 - Count the cells and assess viability using a method such as trypan blue exclusion. Ensure cell viability is >95%.
 - Resuspend the cells at a concentration of $1-10 \times 10^6$ cells/mL in pre-warmed (37°C) PBS or serum-free medium.[4][12]
- Staining:

- Add an equal volume of the 2X **CFDA-SE** working solution to the cell suspension to achieve the final desired concentration (typically 1-5 μ M for in vitro proliferation assays).
[12]
- Immediately vortex the cells gently to ensure uniform staining.
- Incubate the cells for 10-15 minutes at 37°C, protected from light.[1][4]
- Washing:
 - Stop the staining reaction by adding 5 volumes of ice-cold complete cell culture medium (containing 10% FBS).[1] The serum proteins will quench any unreacted **CFDA-SE**.
 - Centrifuge the cells at 300-400 x g for 5 minutes.
 - Discard the supernatant and wash the cells twice more with complete cell culture medium to remove any residual unbound dye.[1]
- Cell Culture and Stimulation:
 - Resuspend the **CFDA-SE** labeled lymphocytes in complete culture medium at the desired density.
 - For proliferation assays, stimulate the cells with appropriate mitogens (e.g., Phytohemagglutinin (PHA), anti-CD3/CD28 beads) or specific antigens.
 - Include an unstimulated control (labeled but not stimulated) to represent generation 0.
 - Culture the cells for the desired period (typically 3-7 days) at 37°C in a 5% CO₂ incubator.
- Flow Cytometry Analysis:
 - Harvest the cells at different time points.
 - If desired, stain the cells with fluorescently-labeled antibodies against cell surface markers to identify specific lymphocyte subpopulations.
 - Wash the cells and resuspend them in FACS buffer (PBS with 1-2% FBS).

- Acquire the samples on a flow cytometer using a 488 nm excitation laser and detecting the emission in the FITC channel (~517 nm).[\[1\]](#)[\[5\]](#)
- Analyze the data using appropriate software. Proliferation is visualized as a series of distinct peaks on a histogram, with each peak representing a successive generation of divided cells.

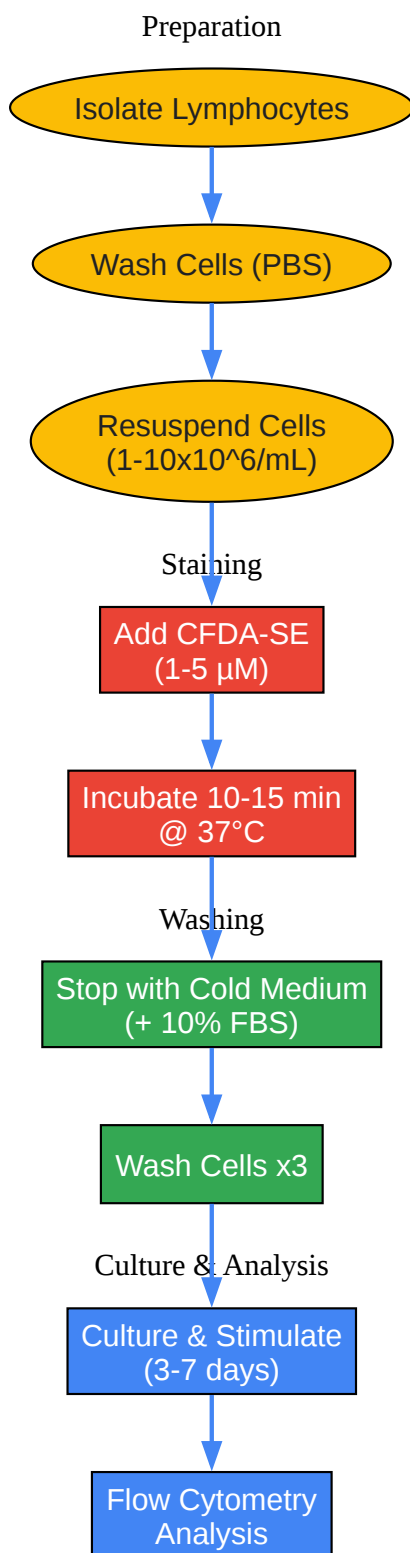
Data Presentation

Quantitative Parameters for CFDA-SE Staining

Parameter	Recommended Range	Notes
CFDA-SE Stock Solution	5 mM in anhydrous DMSO	Prepare fresh aliquots and avoid repeated freeze-thaw cycles. [7] [9]
CFDA-SE Working Concentration	0.5 - 10 μ M	Optimal concentration is cell-type dependent and should be titrated. [1] [4] [12] Higher concentrations can be toxic. [2] [11]
Cell Density for Staining	1 - 10 x 10 ⁶ cells/mL	Higher cell densities may require higher dye concentrations. [2]
Staining Incubation Time	10 - 15 minutes	Longer incubation times can increase toxicity. [1] [2]
Staining Temperature	37°C	
Excitation Wavelength	~492 nm (488 nm laser)	[1]
Emission Wavelength	~517 nm	[1]

Mandatory Visualizations

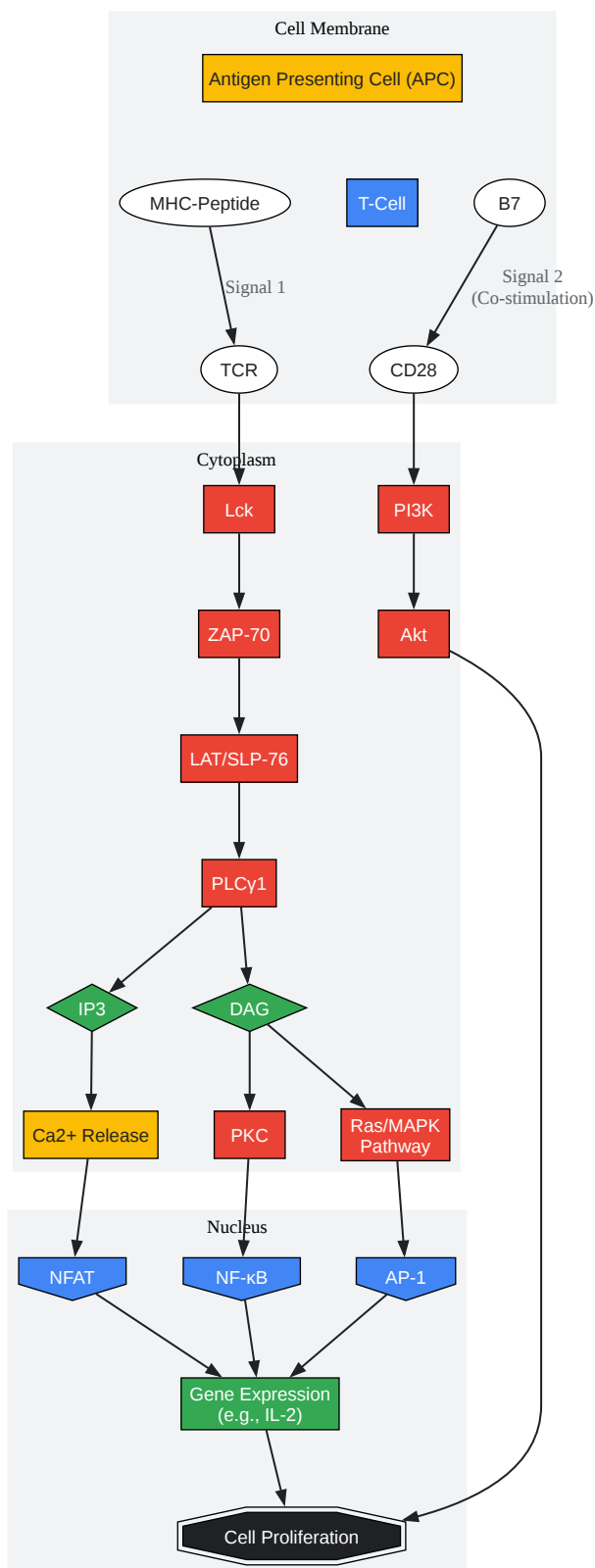
Experimental Workflow



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Caption: Experimental workflow for **CFDA-SE** staining of lymphocytes.

T-Cell Activation and Proliferation Signaling Pathway



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Caption: Simplified T-cell activation and proliferation signaling pathway.

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